

Safety and handling of 3,6-Dimethyl-1,4-dioxane-2,5-dione

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Compound of Interest

Compound Name: 3,6-Dimethyl-1,4-dioxane-2,5-dione

Cat. No.: B1217422

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An In-depth Technical Guide on the Safety and Handling of **3,6-Dimethyl-1,4-dioxane-2,5-dione**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and disposal of **3,6-Dimethyl-1,4-dioxane-2,5-dione**, commonly known as lactide. This document is intended for professionals in research and drug development who work with this compound.

Chemical and Physical Properties

3,6-Dimethyl-1,4-dioxane-2,5-dione, or lactide, is the cyclic di-ester of lactic acid. It is a key monomer in the synthesis of polylactic acid (PLA), a biodegradable and biocompatible polymer with numerous applications in the medical and pharmaceutical fields.[1][2][3] Lactide exists in several stereoisomeric forms, including L-lactide, D-lactide, and meso-lactide, which influence the properties of the resulting PLA.[1]

Table 1: Physical and Chemical Properties of **3,6-Dimethyl-1,4-dioxane-2,5-dione**

Property	Value
Synonyms	Lactide, dilactide
CAS Number	95-96-5
Molecular Formula	C ₆ H ₈ O ₄
Molecular Weight	144.13 g/mol
Appearance	White to off-white crystals or solid
Melting Point	116-119 °C
Boiling Point	142 °C at 8 mmHg
Solubility	Soluble in water (hydrolyzes), alcohols, ethyl acetate, acetone, chloroform, and toluene.[1]
Hygroscopicity	Hygroscopic; readily absorbs moisture from the air.

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,6-Dimethyl-1,4-dioxane-2,5-dione** is classified as causing serious eye irritation.[4] When in contact with moisture, it hydrolyzes to lactic acid, which can cause severe irritation and burns to tissues.[4]

Table 2: Hazard and Safety Information

Hazard Category	GHS Classification	Precautionary Statements
Eye Irritation	Category 2A	P264: Wash hands thoroughly after handling.
P280: Wear protective gloves/protective clothing/eye protection/face protection.		
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P337+P313: If eye irritation persists: Get medical advice/attention.		
Skin Irritation	May cause skin irritation.	P280: Wear protective gloves/protective clothing.
Respiratory Irritation	May cause respiratory tract irritation if inhaled as dust.	P261: Avoid breathing dust.

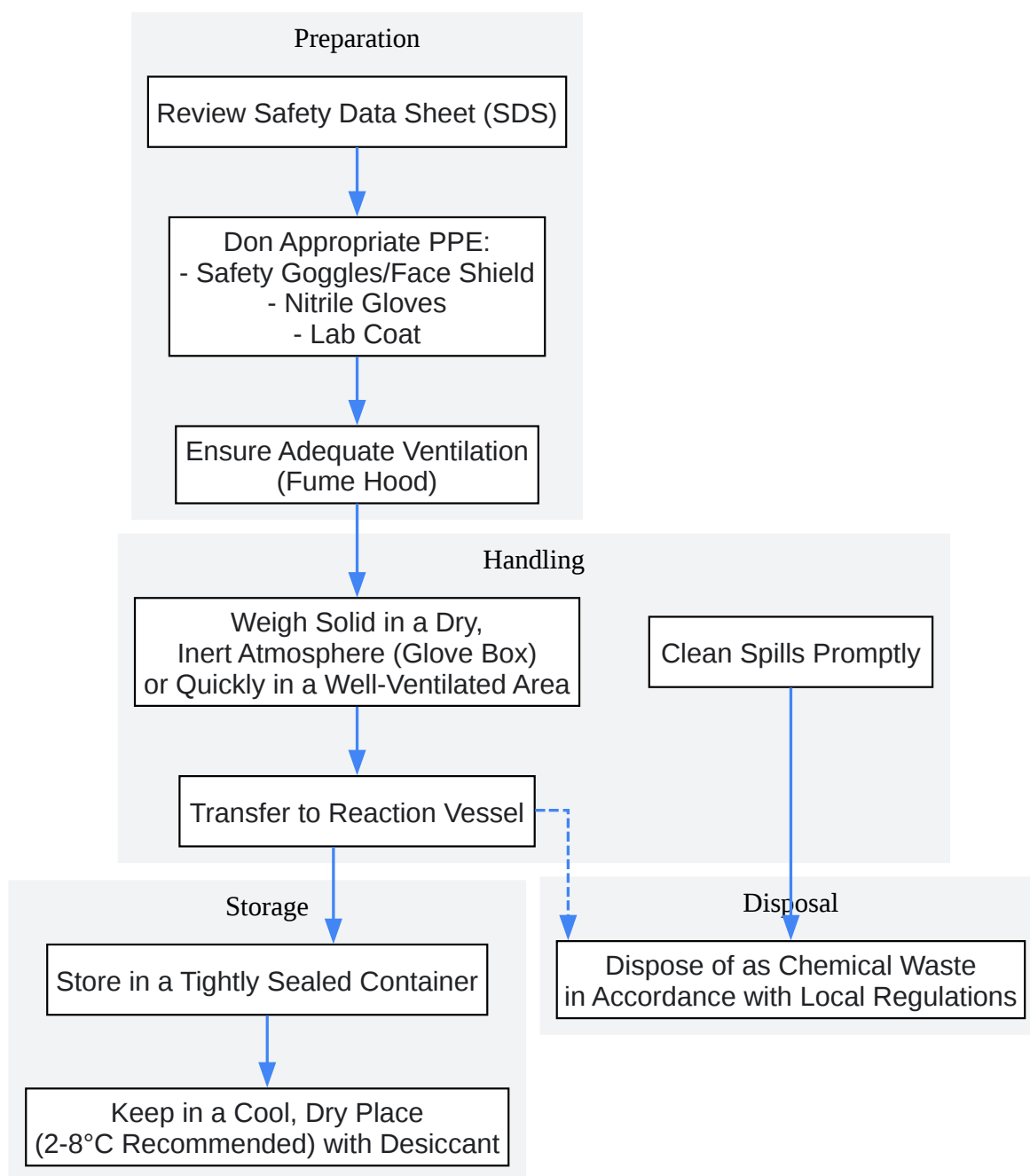
Occupational Exposure Limits (OELs): Currently, there are no established occupational exposure limits for **3,6-Dimethyl-1,4-dioxane-2,5-dione** by major regulatory bodies such as OSHA.^[5]

Handling and Storage

Proper handling and storage procedures are crucial due to the hygroscopic and irritant nature of lactide.

Personal Protective Equipment (PPE)

A comprehensive safety workflow for handling **3,6-Dimethyl-1,4-dioxane-2,5-dione** is outlined below.



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Caption: General workflow for the safe handling of **3,6-Dimethyl-1,4-dioxane-2,5-dione**.

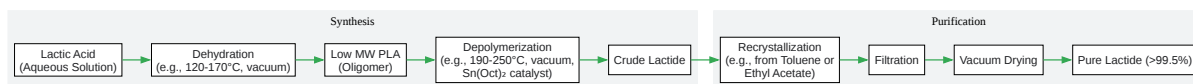
Storage

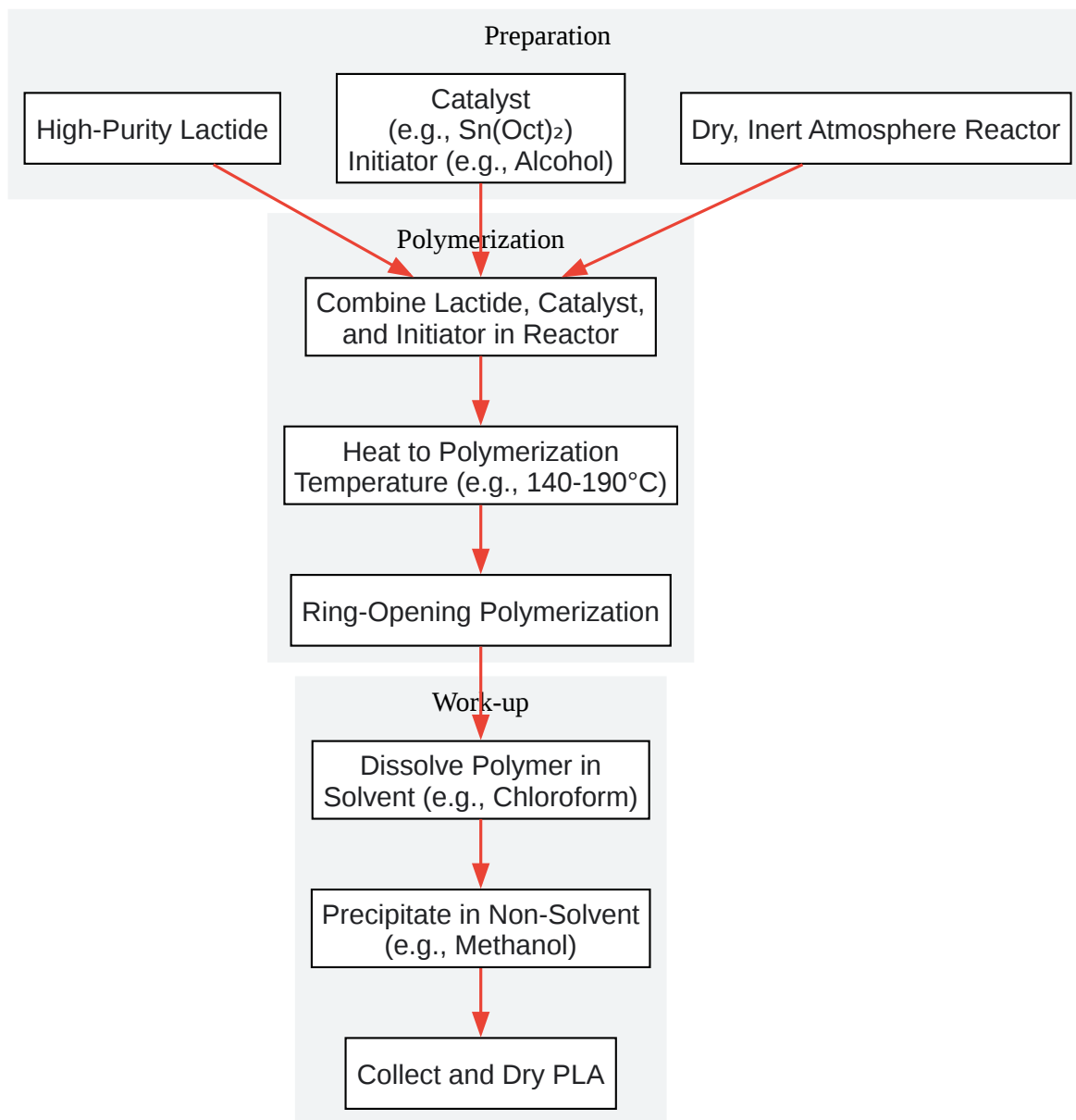
- Containers: Store in a tightly sealed, airtight container to prevent moisture absorption.[\[6\]](#)
- Conditions: Keep in a cool, dry, and well-ventilated place. Refrigeration at 2-8°C is often recommended.[\[7\]](#) Store with a desiccant to maintain a dry environment.[\[8\]](#)
- Incompatible Materials: Avoid storage with strong oxidizing agents, acids, and bases.[\[5\]](#)

Experimental Protocols

Synthesis and Purification of Lactide

The synthesis of lactide from lactic acid is a multi-step process involving dehydration, oligomerization, and depolymerization, followed by purification.





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